

Application Notes and Protocols: (1S)-3-Cyclohexene-1-carboxamide in Pharmaceutical Development

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Compound of Interest

Compound Name: 3-Cyclohexene-1-carboxamide,
(1S)-

Cat. No.: B11832413

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Introduction: A Versatile Chiral Building Block

(1S)-3-Cyclohexene-1-carboxamide is a chiral synthetic intermediate with significant potential in pharmaceutical development. Its structure, featuring a stereodefined cyclohexene ring and a carboxamide functional group, offers a unique scaffold for the synthesis of complex molecular architectures. While its direct applications are still an emerging area of research, its precursor, (1S)-3-Cyclohexene-1-carboxylic acid, is a well-established key intermediate in the synthesis of several active pharmaceutical ingredients (APIs), most notably the anticoagulant Edoxaban.[1] [2] This guide provides a comprehensive overview of the potential applications of (1S)-3-Cyclohexene-1-carboxamide, including detailed protocols for its synthesis and subsequent derivatization, empowering researchers to explore its utility in drug discovery and development.

The chirality of the molecule is of paramount importance, as different enantiomers of a drug can have vastly different pharmacological and toxicological profiles. The (1S) configuration of this compound provides a specific three-dimensional orientation that can be crucial for achieving selective interactions with biological targets.[1]

Chemical Properties and Reactivity

Understanding the chemical properties and reactivity of (1S)-3-Cyclohexene-1-carboxamide is fundamental to its application in pharmaceutical synthesis.

Property	Value	Source
Molecular Formula	C7H11NO	[3]
Molecular Weight	125.17 g/mol	[3]
IUPAC Name	(1S)-cyclohex-3-ene-1-carboxamide	Inferred from precursor
CAS Number	4771-81-7 (racemic)	[3][4]

The molecule possesses two key reactive sites: the amide group and the alkene in the cyclohexene ring.

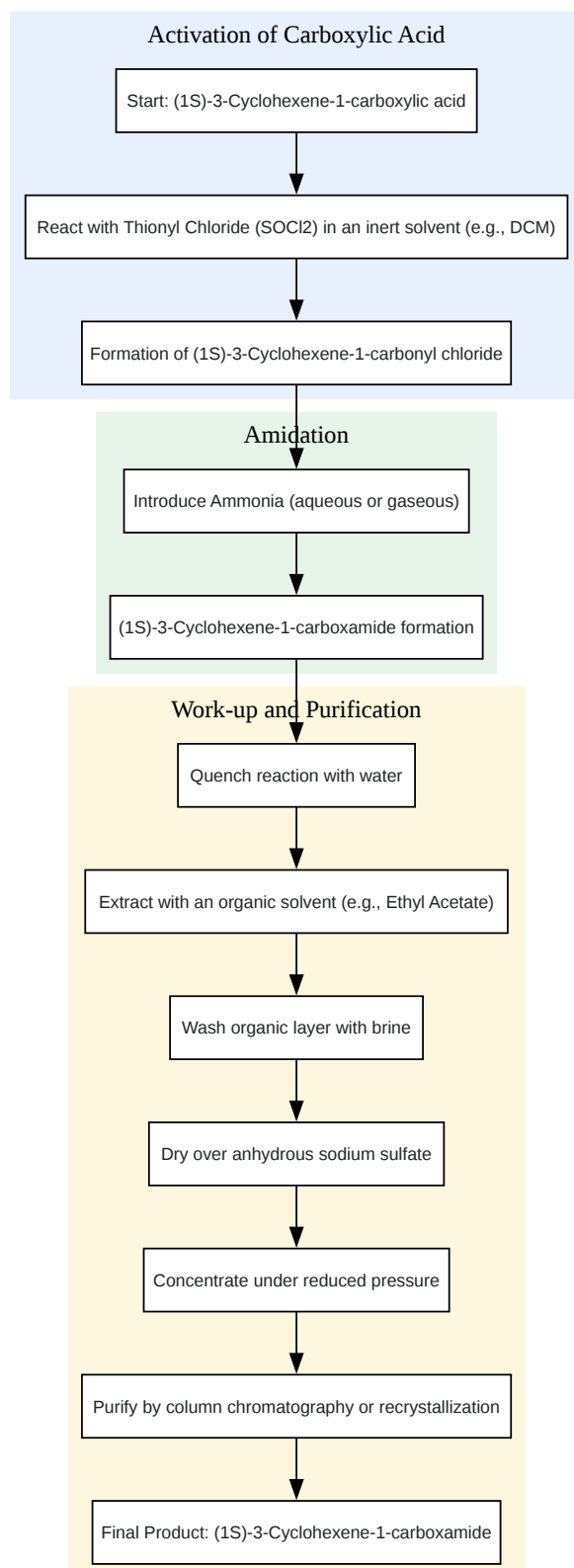
- Amide Group Reactivity:** The amide functionality can undergo various transformations. The nitrogen atom can be alkylated or acylated to introduce further diversity. The amide can also be hydrolyzed back to the carboxylic acid under acidic or basic conditions, or reduced to an amine.
- Alkene Group Reactivity:** The double bond in the cyclohexene ring is susceptible to a range of electrophilic addition reactions, including hydrogenation, halogenation, epoxidation, and dihydroxylation.[5] These reactions allow for the introduction of new functional groups and the modification of the ring structure.

Experimental Protocols

Protocol 1: Synthesis of (1S)-3-Cyclohexene-1-carboxamide from (1S)-3-Cyclohexene-1-carboxylic acid

This protocol details the conversion of the readily available (1S)-3-Cyclohexene-1-carboxylic acid to the corresponding primary amide. The procedure involves the activation of the carboxylic acid followed by amidation.

Workflow for the Synthesis of (1S)-3-Cyclohexene-1-carboxamide

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Caption: Synthesis workflow from carboxylic acid to amide.

Materials and Reagents:

Reagent	CAS Number	Molecular Weight	Quantity
(1S)-3-Cyclohexene-1-carboxylic acid	5708-19-0	126.15 g/mol	10.0 g (79.3 mmol)
Thionyl chloride (SOCl ₂)	7719-09-7	118.97 g/mol	11.3 g (6.9 mL, 95.1 mmol)
Dichloromethane (DCM), anhydrous	75-09-2	84.93 g/mol	200 mL
Ammonium hydroxide (28-30% NH ₃ basis)	1336-21-6	35.04 g/mol	50 mL
Ethyl acetate	141-78-6	88.11 g/mol	As needed for extraction
Saturated sodium bicarbonate solution	-	-	As needed for washing
Brine (saturated NaCl solution)	-	-	As needed for washing
Anhydrous sodium sulfate (Na ₂ SO ₄)	7757-82-6	142.04 g/mol	As needed for drying

Procedure:

- Acid Chloride Formation:
 - To a flame-dried 500 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser under a nitrogen atmosphere, add (1S)-3-Cyclohexene-1-carboxylic acid (10.0 g, 79.3 mmol) and anhydrous dichloromethane (200 mL).
 - Cool the solution to 0 °C using an ice bath.

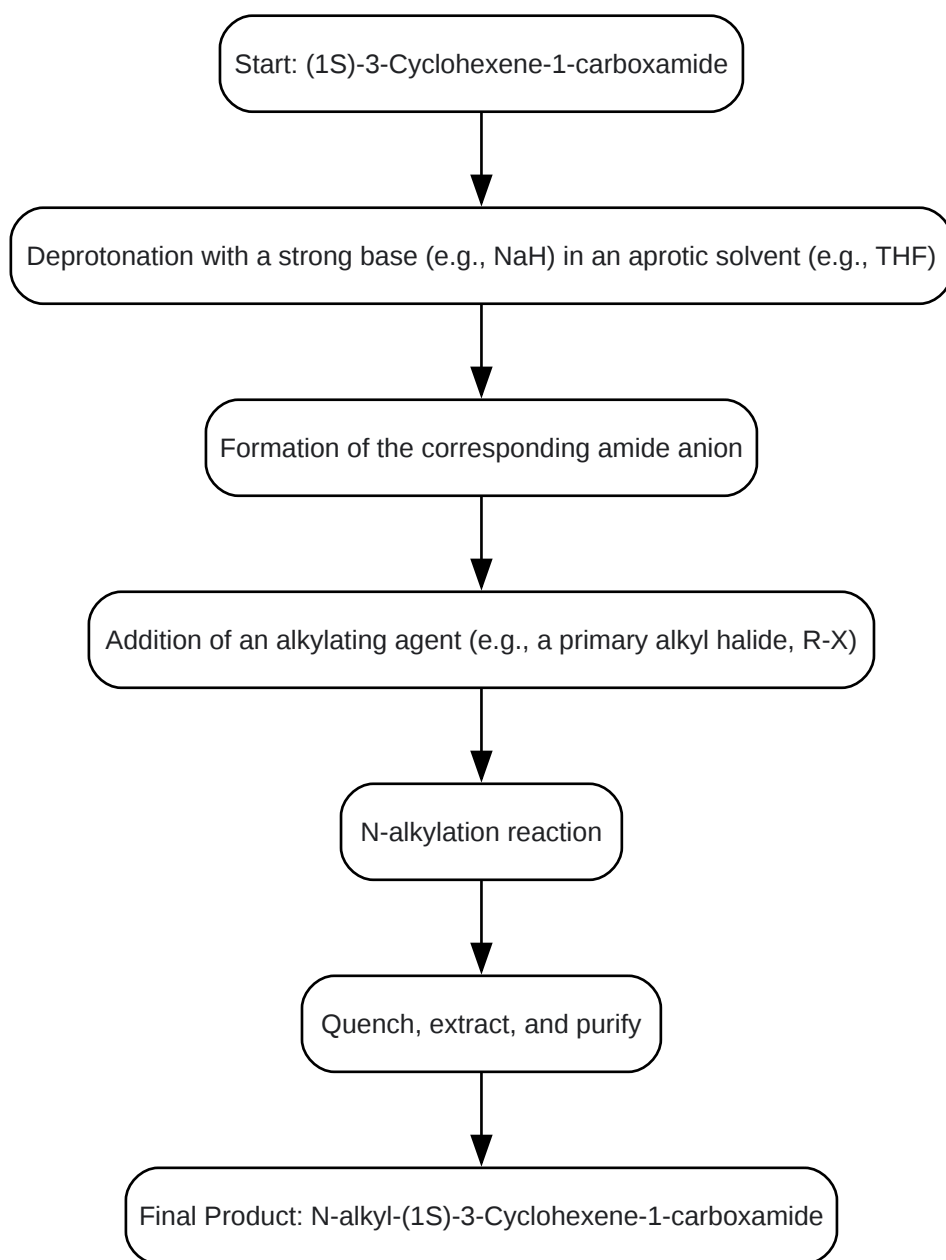
- Slowly add thionyl chloride (6.9 mL, 95.1 mmol) to the stirred solution. Causality: Thionyl chloride is a common and effective reagent for converting carboxylic acids to acyl chlorides, which are much more reactive towards nucleophiles like ammonia.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Then, heat the mixture to reflux for 2 hours. The reaction progress can be monitored by TLC (Thin Layer Chromatography).
- After the reaction is complete, cool the mixture to room temperature and concentrate under reduced pressure to remove excess thionyl chloride and solvent. This will yield the crude (1S)-3-Cyclohexene-1-carbonyl chloride, which is used in the next step without further purification.
- Amidation:
 - Cool the flask containing the crude acyl chloride to 0 °C in an ice bath.
 - Slowly and carefully add aqueous ammonium hydroxide (50 mL) to the flask with vigorous stirring. Causality: The reaction is exothermic, and slow addition at low temperature helps to control the reaction rate and prevent side reactions.
 - After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 1 hour.
- Work-up and Purification:
 - Transfer the reaction mixture to a separatory funnel.
 - Extract the aqueous layer with ethyl acetate (3 x 100 mL).
 - Combine the organic layers and wash with saturated sodium bicarbonate solution (100 mL) and then with brine (100 mL). Causality: The bicarbonate wash removes any unreacted acidic species, and the brine wash removes residual water.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude (1S)-3-Cyclohexene-1-carboxamide.

- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) or by recrystallization from a suitable solvent system to afford the pure product.

Protocol 2: N-Alkylation of (1S)-3-Cyclohexene-1-carboxamide

This protocol provides a general method for the N-alkylation of the synthesized amide, a common strategy to introduce substituents and explore structure-activity relationships (SAR) in drug discovery.

Workflow for N-Alkylation



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Caption: General workflow for N-alkylation of the amide.

Materials and Reagents:

Reagent	CAS Number	Molecular Weight	Quantity
(1S)-3-Cyclohexene-1-carboxamide	-	125.17 g/mol	1.0 g (7.99 mmol)
Sodium hydride (NaH, 60% dispersion in mineral oil)	7646-69-7	24.00 g/mol	0.38 g (9.59 mmol)
Tetrahydrofuran (THF), anhydrous	109-99-9	72.11 g/mol	50 mL
Alkyl halide (e.g., Benzyl bromide)	100-39-0	171.04 g/mol	1.51 g (1.07 mL, 8.79 mmol)
Saturated ammonium chloride solution	-	-	As needed for quenching
Diethyl ether	60-29-7	74.12 g/mol	As needed for extraction

Procedure:

- Deprotonation:
 - To a flame-dried 100 mL round-bottom flask under a nitrogen atmosphere, add sodium hydride (0.38 g, 9.59 mmol).
 - Wash the sodium hydride with anhydrous hexanes (3 x 10 mL) to remove the mineral oil, and then carefully decant the hexanes.
 - Add anhydrous THF (30 mL) to the flask.
 - In a separate flask, dissolve (1S)-3-Cyclohexene-1-carboxamide (1.0 g, 7.99 mmol) in anhydrous THF (20 mL).
 - Slowly add the amide solution to the stirred suspension of sodium hydride at 0 °C.
Causality: Sodium hydride is a strong, non-nucleophilic base that effectively deprotonates the amide to form the corresponding anion, which is a potent nucleophile.

- Allow the mixture to stir at room temperature for 30 minutes.
- Alkylation:
 - Cool the reaction mixture back to 0 °C.
 - Slowly add the alkyl halide (e.g., benzyl bromide, 1.07 mL, 8.79 mmol) to the reaction mixture.
 - Allow the reaction to warm to room temperature and stir overnight. Monitor the reaction progress by TLC.
- Work-up and Purification:
 - Carefully quench the reaction by the slow addition of saturated ammonium chloride solution at 0 °C.
 - Extract the mixture with diethyl ether (3 x 50 mL).
 - Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel to obtain the pure N-alkylated product.

Applications in Pharmaceutical Development

The (1S)-3-Cyclohexene-1-carboxamide scaffold can be utilized in the synthesis of a variety of potential drug candidates.

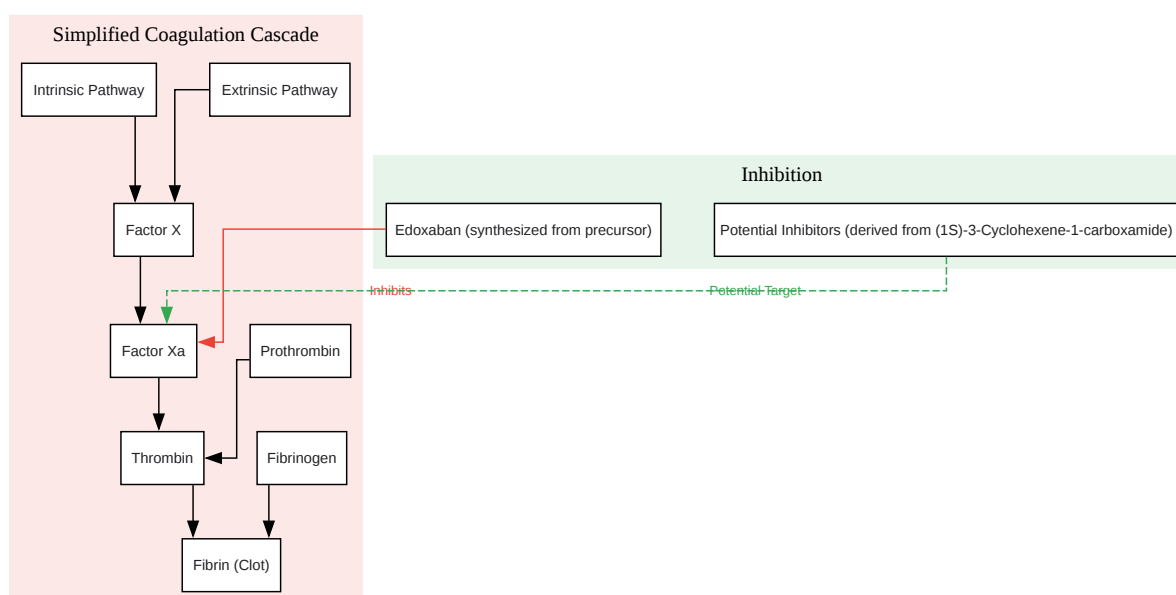
- As a Precursor to Bioactive Amines: The amide can be reduced to the corresponding amine, (1S)-3-cyclohexenylmethanamine. This primary amine can then be incorporated into various pharmacophores.
- Modification of the Cyclohexene Ring: The double bond can be functionalized to introduce diverse substituents, leading to libraries of compounds for high-throughput screening. For example, epoxidation followed by ring-opening with various nucleophiles can generate a range of amino alcohol derivatives.

- **Inhibitors of Enzymes:** The constrained conformation of the cyclohexene ring can be advantageous for designing enzyme inhibitors where a specific spatial arrangement of functional groups is required for binding to the active site.

Potential Signaling Pathway Involvement:

While specific pathways targeted by derivatives of (1S)-3-Cyclohexene-1-carboxamide are yet to be fully elucidated, its precursor's role in the synthesis of Factor Xa inhibitors suggests that its derivatives could be explored for their effects on the coagulation cascade.

Coagulation Cascade and Factor Xa Inhibition



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Caption: Potential role in targeting the coagulation cascade.

Characterization and Quality Control

Ensuring the purity and identity of (1S)-3-Cyclohexene-1-carboxamide and its derivatives is crucial. The following analytical techniques are recommended:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and stereochemistry.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the elemental composition.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound. A reverse-phase HPLC method can be developed for this purpose.^[6]
- Chiral HPLC: To determine the enantiomeric excess (ee) of the chiral compound.

Conclusion

(1S)-3-Cyclohexene-1-carboxamide is a promising chiral building block for pharmaceutical development. Its synthesis from the corresponding carboxylic acid is straightforward, and its functional groups offer multiple handles for further chemical modification. The protocols and conceptual frameworks provided in this guide are intended to serve as a starting point for researchers to explore the full potential of this versatile intermediate in the discovery of novel therapeutics.

References

- Pharmaffiliates. (S)-3-Cyclohexene-1-carboxylic Acid. [\[Link\]](#)
- PubChem. 3-Cyclohexene-1-carboxamide. [\[Link\]](#)
- Expert Insights: Organic Synthesis with 3-Cyclohexene-1-carboxaldehyde. [\[Link\]](#)
- Unusual Rearrangements in Cyclohex-3-ene-1-carboxamide Derivatives: Pathway to Bicyclic Lactones - PMC. [\[Link\]](#)

- Apicule. (S)-(-)-3-Cyclohexene-1-carboxylic Acid (CAS No: 5708-19-0) API Intermediate Manufacturers. [[Link](#)]
- PharmaCompass. (1S)-Cyclohex-3-Ene-1-Carboxylic Acid | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry. [[Link](#)]
- Google Patents.
- PubMed. RIFM fragrance ingredient safety assessment, 3-Cyclohexene-1-carboxaldehyde, 1-ethenyl-, CAS Registry Number 1049017-63-1. [[Link](#)]
- PubMed. RIFM fragrance ingredient safety assessment, 3-cyclohexene-1-carboxylic acid, 2,6,6-trimethyl-, methyl ester, CAS registry number 815580-59-7. [[Link](#)]
- SIELC Technologies. 3-Cyclohexene-1-carboxylic acid, 3-cyclohexen-1-ylmethyl ester. [[Link](#)]

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Sources

- 1. apicule.com [apicule.com]
- 2. CN111099989A - S-3-cyclohexenecarboxylic acid and its purification method - Google Patents [patents.google.com]
- 3. 3-Cyclohexene-1-carboxamide | C7H11NO | CID 301015 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cyclohex-3-ene-1-carboxamide | 4771-81-7 [sigmaaldrich.com]
- 5. nbinno.com [nbinno.com]
- 6. 3-Cyclohexene-1-carboxylic acid, 3-cyclohexen-1-ylmethyl ester | SIELC Technologies [sielc.com]
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